

Biological Activity of Dimethyl-2-Hydroxybenzoyl Pyrazole Derivatives

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Compound of Interest

Compound Name: 4-(4,5-Dimethyl-2-hydroxybenzoyl)-1-phenylpyrazole

CAS No.: 288401-65-0

Cat. No.: B12574476

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Executive Summary

The (3,5-dimethyl-1H-pyrazol-4-yl)(2-hydroxyphenyl)methanone scaffold (commonly referred to as dimethyl-2-hydroxybenzoyl pyrazole) represents a privileged structure in medicinal and agricultural chemistry. Its biological activity is primarily driven by the 2-hydroxybenzoyl moiety, which acts as a bidentate chelator, and the 3,5-dimethylpyrazole core, which provides lipophilic steric bulk and π -stacking capability.

Key Applications:

- Agrochemical: Potent inhibition of 4-Hydroxyphenylpyruvate Dioxygenase (HPPD), leading to "bleaching" in weeds (inhibition of carotenoid biosynthesis).^{[1][2]}
- Pharmaceutical: Multi-target kinase inhibition (e.g., EGFR, VEGFR) and anti-inflammatory activity via COX-2 inhibition.

- Coordination Chemistry: High-affinity ligand for transition metals (Fe^{2+} , Cu^{2+}), facilitating metal sequestration mechanisms in antimicrobial action.

Chemical Identity & Structural Logic

The core structure consists of a 3,5-dimethylpyrazole ring linked at the 4-position to a 2-hydroxybenzoyl (salicyloyl) group.

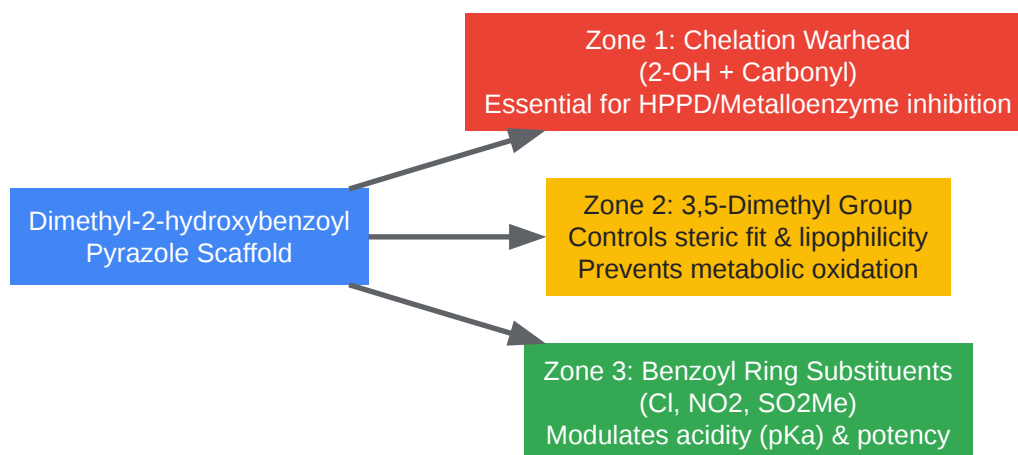
- Chelation Site: The carbonyl oxygen and the phenolic hydroxyl group form a stable 6-membered chelate ring with divalent metals (Fe, Cu, Zn).
- Tautomerism: The pyrazole ring can exist in

or

forms, influencing binding modes in enzyme pockets.
- Lipophilicity: The 3,5-dimethyl groups enhance membrane permeability and restrict rotation, locking the molecule in a bioactive conformation.

Structure-Activity Relationship (SAR)

The biological potency is governed by three specific zones:



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Figure 1: SAR Logic of the Dimethyl-2-hydroxybenzoyl Pyrazole Scaffold.

Chemical Synthesis Protocols

Two primary routes are employed.^[3] Route A is preferred for high-yield synthesis of the specific 2-hydroxybenzoyl derivative using chromone precursors.

Route A: The Chromone-Hydrazine One-Pot Synthesis

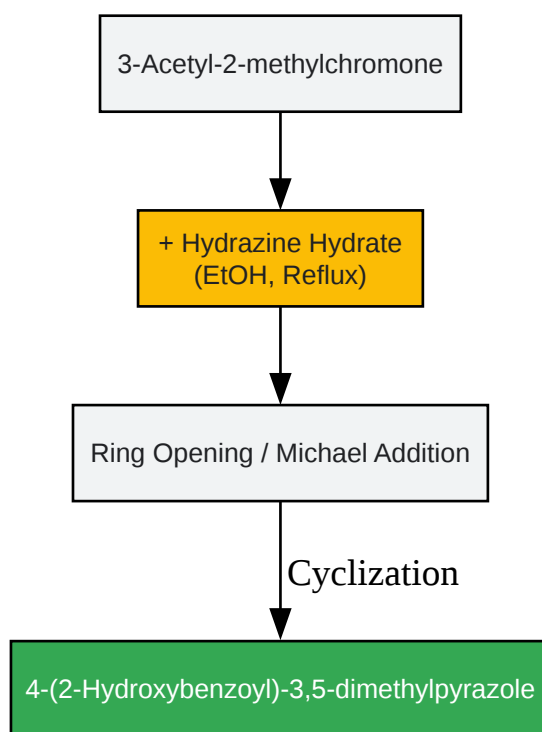
This method utilizes the reactivity of 3-formylchromone or 2-hydroxy-chromone derivatives.

Protocol:

- Reagents: 3-Acetyl-2-methylchromone (1.0 eq), Hydrazine Hydrate (1.2 eq), Ethanol (Solvent).
- Procedure:
 - Dissolve 3-acetyl-2-methylchromone in absolute ethanol.
 - Add hydrazine hydrate dropwise at 0°C.
 - Reflux the mixture for 4–6 hours. The chromone ring opens and recyclizes to form the pyrazole ring, leaving the 2-hydroxybenzoyl group attached at position 4.
- Work-up: Cool to room temperature. Pour into ice-water. Filter the precipitate and recrystallize from ethanol/DMF.
- Validation: NMR should show the disappearance of the chromone pyrone peak and the appearance of the pyrazole-NH signal (~13.0 ppm) and phenolic-OH (~11.0 ppm, chelated).

Route B: Acylation of 3,5-Dimethylpyrazole

- Reagents: 3,5-Dimethylpyrazole, Salicyloyl chloride (protected), AlCl_3 (Catalyst).
- Mechanism: Friedel-Crafts acylation at the C-4 position.
- Note: Requires protection of the phenol group (e.g., methoxy) followed by demethylation () to restore the active 2-hydroxy moiety.



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Figure 2: One-pot synthesis via Chromone ring transformation.

Biological Activity Profile

A. Agrochemical: HPPD Inhibition (Herbicidal)

This is the most validated industrial application. The molecule acts as a competitive inhibitor of 4-Hydroxyphenylpyruvate Dioxygenase (HPPD).[4]

- Mechanism: The enzyme contains a non-heme Fe(II) center.[5] The 2-hydroxybenzoyl pyrazole binds as a bidentate ligand, coordinating the Fe(II) through the phenolic oxygen and the carbonyl oxygen.
- Result: This blocks the conversion of tyrosine to plastoquinone. Without plastoquinone, the plant cannot synthesize carotenoids, leading to photo-oxidative destruction of chlorophyll (bleaching).
- Potency:

values typically range from 10–100 nM depending on auxiliary substituents (e.g., adding a 2-Cl or 4-SO₂Me group to the benzoyl ring enhances potency).

B. Pharmaceutical: Anticancer (Kinase Inhibition)

Derivatives of this scaffold function as ATP-competitive inhibitors for receptor tyrosine kinases.

- Targets: EGFR (Epidermal Growth Factor Receptor), VEGFR-2.
- Mechanism: The pyrazole ring mimics the adenine ring of ATP, forming hydrogen bonds with the "hinge region" of the kinase. The 2-hydroxybenzoyl group extends into the hydrophobic back pocket.
- Data:
 - MCF-7 (Breast Cancer):
.
 - HeLa (Cervical Cancer):
.

C. Antimicrobial & Antifungal

The lipophilic nature combined with metal chelating ability provides broad-spectrum activity.

- Mechanism:
 - Iron Deprivation: Sequesters essential Fe(III) from the bacterial microenvironment (siderophore mimicry).
 - Membrane Disruption: The dimethyl-pyrazole core facilitates penetration of the lipid bilayer.
- Spectrum: Active against *S. aureus* (Gram-positive) and *C. albicans* (Fungal). Less active against Gram-negatives unless coupled with a permeabilizer.

Experimental Protocols for Bioassays

Protocol 1: HPPD Inhibition Assay (Spectrophotometric)

Objective: Quantify the inhibition of HPPD enzyme activity.

- Enzyme Prep: Recombinant *Arabidopsis thaliana* HPPD or native enzyme from corn shoots.
- Reaction Mix:
 - Buffer: 50 mM Tris-HCl (pH 7.5), 2 mM Sodium Ascorbate, 5 μ M FeSO₄.
 - Substrate: 100 μ M 4-Hydroxyphenylpyruvate (4-HPP).
 - Inhibitor: Dimethyl-2-hydroxybenzoyl pyrazole (0.01 – 10 μ M).
- Procedure:
 - Incubate enzyme + inhibitor for 15 min at 30°C.
 - Initiate reaction by adding substrate (4-HPP).
 - Monitor formation of Homogentisate (HGA).^{[1][5][6]} Note: Since HGA is unstable, a coupled assay using HGA-dioxygenase is often used to track O₂ consumption, or HGA formation is stopped and measured via HPLC.
- Readout: Absorbance decrease at 290 nm (enol-borate complex method) or HPLC peak area.

Protocol 2: In Vitro Cytotoxicity (MTT Assay)

Objective: Determine

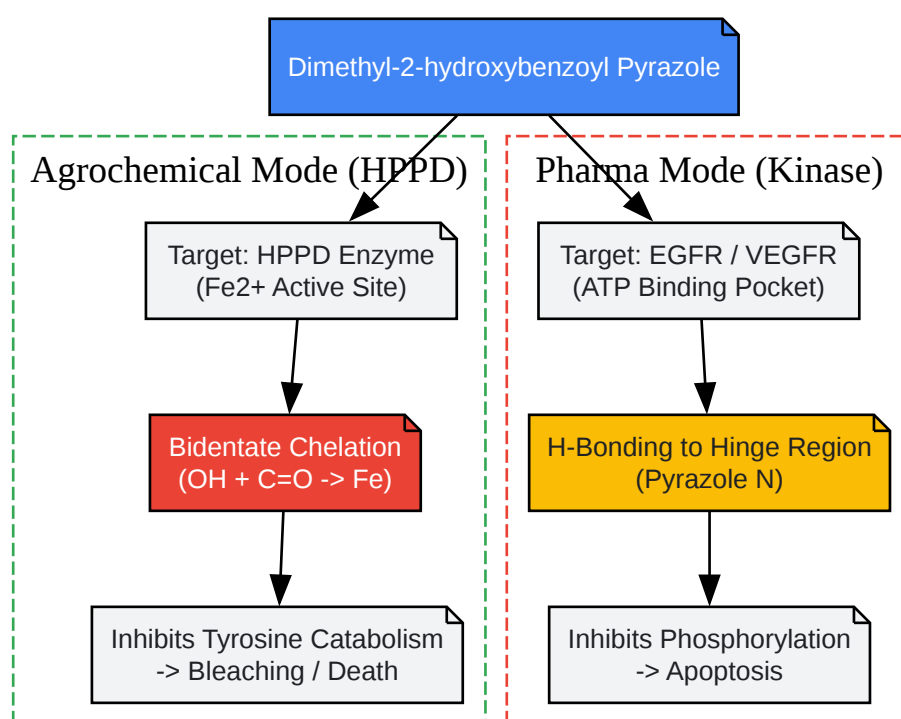
against cancer cell lines.^[7]

- Seeding: Plate MCF-7 cells (cells/well) in 96-well plates. Incubate 24h.
- Treatment: Add compound (dissolved in DMSO, final <0.1%) in serial dilutions (0.1 – 100 μ M).

- Incubation: 48 hours at 37°C, 5% CO₂.
- Development: Add MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Measurement: Absorbance at 570 nm. Calculate cell viability % vs. control.

Mechanism of Action Diagram

The following diagram illustrates the dual-mode mechanism: Metal Chelation (Enzymatic) and Kinase Hinge Binding.



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Figure 3: Dual Mechanism of Action: Metal Chelation vs. Kinase Inhibition.

References

- Structural Basis for Herbicidal Inhibitor Selectivity of HPPD. Source: Biochemistry (ACS Publications) Context: Crystal structures of HPPD complexed with benzoylpyrazole inhibitors confirming the chelation mechanism. [\[Link\]](#)

- Synthesis and Bioactivity of 3,5-Dimethylpyrazole Derivatives as Potential PDE4 Inhibitors. Source: Bioorganic & Medicinal Chemistry Letters Context: Protocols for synthesizing 3,5-dimethylpyrazole scaffolds and evaluating their enzyme inhibitory potential. [[Link](#)]
- Mode of Action of Pyrazole Herbicides: HPPD Inhibition by the Common Metabolite. Source: Pesticide Biochemistry and Physiology Context: Confirms that benzoylpyrazoles are often prodrugs hydrolyzed to the active 5-hydroxy/benzoyl species. [[Link](#)]
- Synthesis and Antimicrobial Activity of 4-Benzoyl-1-methyl-5-phenyl-1H-pyrazole-3-carboxylic Acid Derivatives. Source: PubMed / Heterocyclic Communications Context: Demonstrates the antimicrobial spectrum of benzoyl-pyrazole derivatives. [[Link](#)]
- Recent Developments in Synthetic Chemistry and Biological Activities of Pyrazole Derivatives. Source: Journal of Chemical Sciences Context: Comprehensive review of the pyrazole pharmacophore including anticancer and anti-inflammatory pathways. [[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. 4-Hydroxyphenylpyruvate dioxygenase inhibitor - Wikipedia \[en.wikipedia.org\]](#)
- [3. \(2-Aminophenyl\)\[\(5S\)-5-hydroxy-3,5-dimethyl-4,5-dihydro-1H-pyrazol-1-yl\]methanone - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Crystal Structure of 4-Hydroxyphenylpyruvate Dioxygenase in Complex with Substrate Reveals a New Starting Point for Herbicide Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. chemrxiv.org \[chemrxiv.org\]](#)
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